

2,2'-Sulfinyldiethanol: Technical Handling & Safety Architecture

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Compound of Interest

Compound Name: 2,2'-Sulfinyldiethanol

CAS No.: 3085-45-8

Cat. No.: B1215426

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Executive Summary & Chemical Intelligence

2,2'-Sulfinyldiethanol (CAS: 3085-45-8) is the sulfoxide derivative of Thiodiglycol.^{[1][2]} While often overshadowed by its parent compound—the Schedule 2 precursor Thiodiglycol (TDG)—this molecule serves as a critical forensic marker in the verification of chemical warfare agents. It is the primary hydrolysis and oxidation product of Sulfur Mustard (HD) detected in environmental samples.

Unlike standard commercial reagents, this compound requires a handling protocol that respects its role in international treaty verification (CWC) and its specific physicochemical instability (hygroscopicity and thermal disproportionation).

Identity Matrix

Parameter	Technical Specification
IUPAC Name	2-(2-Hydroxyethylsulfinyl)ethanol
Synonyms	Bis(2-hydroxyethyl) sulfoxide; Thiodiglycol sulfoxide
CAS Number	3085-45-8
Molecular Formula	
Molecular Weight	138.19 g/mol
SMILES	<chem>OCCS(=O)CCO</chem>
Regulatory Context	CWC Relevance: Primary degradation marker for Sulfur Mustard.[3][4][5] Precursor surveillance applies.[3][6]

Physicochemical Architecture

The behavior of **2,2'-Sulfinyldiethanol** is dictated by the sulfoxide (S=O) moiety. Unlike the sulfide (thioether) linkage in Thiodiglycol, the sulfoxide group is highly polar with a strong dipole moment.

- **Hygroscopicity:** The oxygen atom in the sulfoxide group acts as a potent hydrogen bond acceptor. This molecule will aggressively scavenge atmospheric moisture. Operational Implication: Anhydrous storage under inert gas (Ar or) is mandatory to maintain quantitative integrity for analytical standards.
- **Thermal Instability:** Sulfoxides can undergo Pummerer-type rearrangements or disproportionation into sulfides and sulfones at elevated temperatures. Operational Implication: Distillation must be performed under high vacuum (< 1 mmHg) to prevent thermal degradation.

Key Physical Properties

Property	Value	Operational Note
Physical State	Viscous Liquid / Low-melting Solid	Syrupy consistency increases with cooling.
Melting Point	~10°C to 15°C	Often exists as a supercooled liquid.
Solubility	Miscible in , MeOH, EtOH	Poor solubility in non-polar solvents (Hexane).
Density	~1.25 g/cm ³	Significantly denser than water; sinks in aqueous spills.

Hazard Dynamics & Toxicology (GHS)

While less acutely toxic than the parent mustard agent, **2,2'-Sulfinyldiethanol** presents specific laboratory hazards.

GHS Classification (derived):

- Skin Irritation: Category 2 (H315)
- Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation - H335)

Mechanism of Action

The sulfoxide group facilitates membrane permeability (similar to DMSO, though less potent). This creates a "Trojan Horse" risk: if the sulfoxide is contaminated with trace Thiodiglycol or Mustard degradation byproducts, it can accelerate their transdermal absorption.

Protective Countermeasures:

- Glove Permeation: Standard nitrile gloves offer limited protection against polar sulfoxides. Butyl rubber or multilayer laminate (Silver Shield) gloves are required for prolonged handling.

- Ventilation: All operations involving heating must occur in a fume hood to prevent inhalation of aerosols, which can cause respiratory edema.

Strategic Synthesis: Selective Oxidation Protocol

Expertise Pillar: The challenge in synthesizing CAS 3085-45-8 is preventing over-oxidation to the sulfone (CAS 2580-77-0).

The following protocol utilizes a stoichiometric control system to ensure selectivity.

Reagents

- Thiodiglycol (TDG) [CAS 111-48-8][3][4][5][7][8]
- Hydrogen Peroxide (30% w/w aqueous solution)
- Solvent: Acetone (moderates the exotherm)

Step-by-Step Methodology

- Setup: Equip a 3-neck round bottom flask with a magnetic stirrer, an addition funnel, and a thermometer. Immerse in an ice/salt bath (Target Temp: -5°C).
- Solvation: Dissolve 10.0 g of Thiodiglycol in 50 mL of Acetone.
- Addition (The Critical Step): Add 1.05 equivalents of dropwise.
 - Control: Maintain internal temperature below 20°C. Exceeding this triggers the formation of the sulfone.
- Reaction: Stir at 0°C for 2 hours, then allow to warm to room temperature over 4 hours.
- Validation (In-Process Control): Spot on TLC (SiO₂, MeOH:DCM 1:9). Stain with Iodine.
 - TDG (~0.6) should disappear.

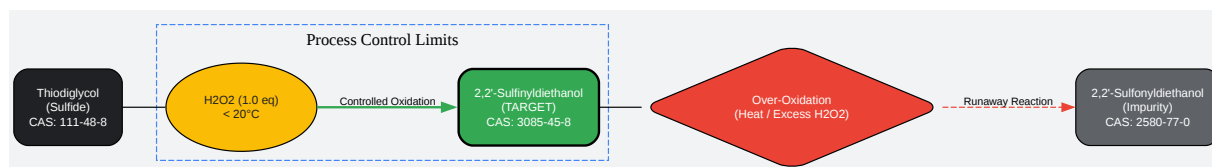
- Sulfoxide (

~0.2) should appear.
- Sulfone (

~0.4) should be absent.
- Workup: Concentrate under reduced pressure (Rotavap) at < 40°C. Trace water removal is difficult; lyophilization is recommended for analytical grade purity.

Visualization: Oxidation Pathway & Logic

The following diagram illustrates the chemical pathway and the critical control points to avoid the toxic sulfone byproduct.



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Figure 1: Selective oxidation pathway showing the critical thermal limit (< 20°C) required to prevent sulfone formation.

Emergency Response & Environmental Fate Spill Management Logic

Due to the high viscosity and water miscibility, standard absorbent pads are often ineffective (the liquid "beads" or smears).

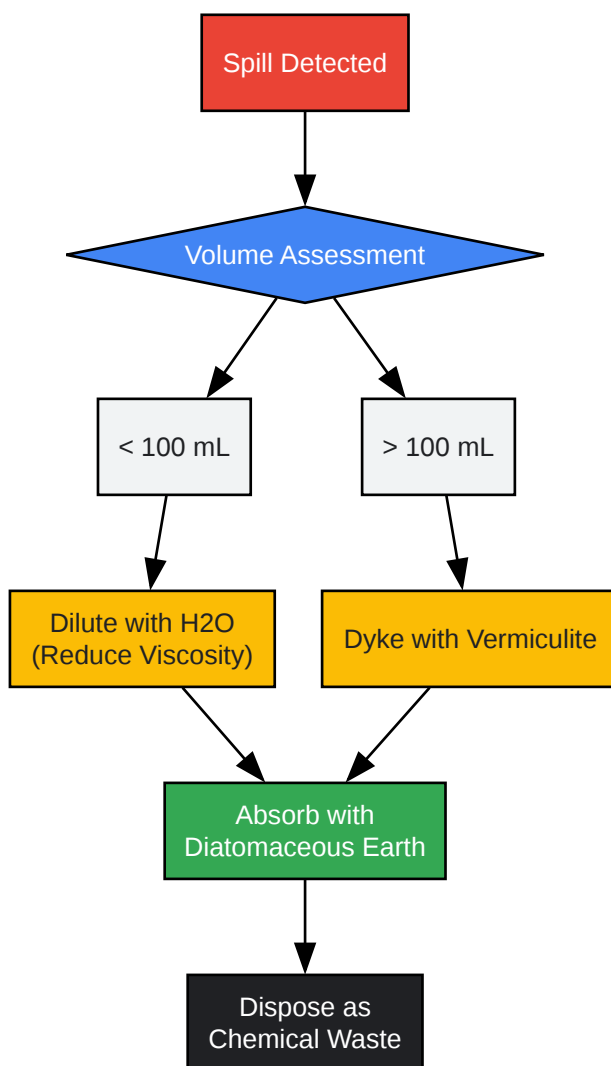
Protocol:

- Isolate: Evacuate 10m radius.

- Dilute: If the spill is small (< 100mL), dilute with water to reduce viscosity.
- Absorb: Use vermiculite or diatomaceous earth. Do not use sawdust (potential reaction with residual oxidants).
- Neutralize: Wash the area with dilute sodium thiosulfate to quench any unreacted peroxides if synthesis was in progress.

Environmental Fate (CWC Verification)

In aqueous environments, **2,2'-Sulfinyldiethanol** is relatively stable but will eventually oxidize to the sulfone or degrade via microbial action. It is a "persistent" marker in groundwater, often detectable months after a Sulfur Mustard event.



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Figure 2: Decision logic for spill remediation, prioritizing viscosity management.

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